

Technical Monograph: 2-Chloro-N-(2-methylbenzyl)acetamide

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Compound of Interest

Compound Name: 2-chloro-N-(2-methylbenzyl)acetamide

CAS No.: 78710-36-8

Cat. No.: B1352564

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Executive Summary

2-Chloro-N-(2-methylbenzyl)acetamide (CAS 78710-36-8) is a specialized electrophilic building block used primarily in the synthesis of peptidomimetics, heterocyclic pharmaceutical intermediates, and proteomics probes.^{[1][2][3]} Characterized by a reactive

-chloroacetamide motif, it serves as a "warhead" for covalent modification of cysteine residues in proteomic profiling or as a pivotal intermediate for

substitution reactions to generate glycine amide derivatives.^{[2][3]}

This guide provides a rigorous technical analysis of the compound, detailing its synthesis, reaction mechanisms, and handling protocols. It moves beyond standard data sheets to explain the why and how of experimental design, ensuring reproducibility and safety in drug discovery workflows.

Chemical Identity & Physical Properties^{[2][3][4][5]}

The following data consolidates physical constants and structural identifiers essential for analytical verification.

Property	Specification
CAS Number	78710-36-8
IUPAC Name	2-chloro-N-[(2-methylphenyl)methyl]acetamide
Molecular Formula	
Molecular Weight	197.66 g/mol
Structure	
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate; Insoluble in Water
Reactive Motif	Electrophilic -carbon (Alkyl Halide)

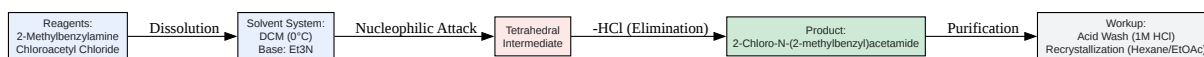
Synthetic Pathway: Mechanism & Protocol

The Chemistry (Schotten-Baumann Acylation)

The synthesis involves the N-acylation of 2-methylbenzylamine with chloroacetyl chloride.^{[1][2]}
^[3] This reaction proceeds via a nucleophilic addition-elimination mechanism.^{[1][2][3]}

- **Nucleophilic Attack:** The lone pair of the primary amine attacks the carbonyl carbon of the acid chloride, forming a tetrahedral intermediate.
- **Elimination:** The tetrahedral intermediate collapses, expelling the chloride ion () as a leaving group.^[3]
- **Deprotonation:** A base (typically Triethylamine or inorganic carbonate) neutralizes the generated HCl to drive the equilibrium forward and prevent the formation of the unreactive amine hydrochloride salt.

Visualization of Synthesis Workflow



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Figure 1: Step-wise synthesis workflow from substituted benzylamine to the alpha-chloroacetamide target.

Validated Experimental Protocol

Objective: Synthesis of 10.0 g of **2-chloro-N-(2-methylbenzyl)acetamide**.

Reagents:

- 2-Methylbenzylamine (1.0 eq)[1][2][3]
- Chloroacetyl chloride (1.1 eq)[1][2][3]
- Triethylamine () (1.2 eq)[2][3]
- Dichloromethane (DCM) [Anhydrous][1][2][3]

Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and an addition funnel. Purge with .
- Solvation: Add 2-methylbenzylamine (6.5 mL, ~50 mmol) and (8.4 mL, 60 mmol) to 100 mL of anhydrous DCM. Cool the solution to 0°C in an ice bath.
 - Rationale: Cooling controls the exotherm of the acylation; the base scavenges HCl to maintain amine nucleophilicity.

- Addition: Dropwise add chloroacetyl chloride (4.4 mL, 55 mmol) diluted in 10 mL DCM over 30 minutes.
 - Critical Step: Rapid addition can lead to bis-acylation or temperature spikes that degrade the reagent.[1][2][3]
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 3 hours. Monitor by TLC (30% EtOAc/Hexane).[3]
- Workup:
 - Wash reaction mixture with 1M HCl (mL) to remove unreacted amine and TEA.[3]
 - Wash with Sat. (mL) to neutralize excess acid.[3]
 - Wash with Brine (mL).[3]
- Isolation: Dry organic layer over , filter, and concentrate in vacuo.
- Purification: Recrystallize from hot Hexane/Ethyl Acetate (4:1) if the solid is off-white.[1][2][3]

Reactivity & Downstream Applications[2]

The utility of CAS 78710-36-8 lies in the

-chlorine atom, which is highly susceptible to

displacement due to the electron-withdrawing effect of the adjacent carbonyl group.[1][2][3]

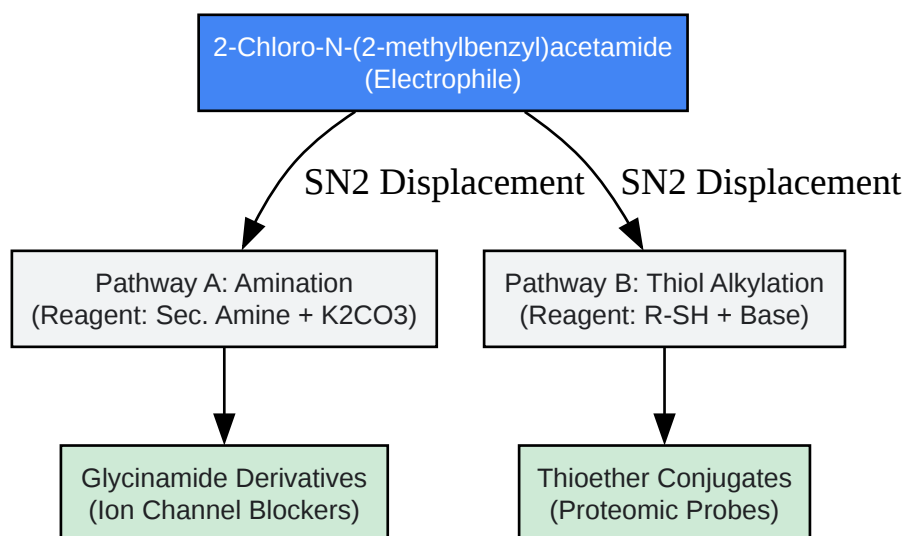
Functionalization Pathways

Researchers utilize this scaffold to introduce complex amines or thiols, creating "Glycinamide" derivatives often found in local anesthetics (e.g., Lidocaine analogs) and neurokinin receptor antagonists.

Key Reactions:

- Amination: Reaction with secondary amines (e.g., piperazine, morpholine) yields pharmacologically active glycine amides.
- Finkelstein Reaction: Conversion to the iodo-derivative (using NaI in acetone) to enhance electrophilicity for difficult substitutions.[2][3]
- Thioether Formation: Reaction with thiols to form thio-conjugates, used in fragment-based drug discovery (covalent tethering).[1][2][3]

Reaction Logic Diagram[2][3]



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Figure 2: Divergent synthetic pathways utilizing the alpha-chloro electrophilic site.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed).[2][3][4]

- Skin Sensitization: Category 1 (May cause allergic reaction).[3][4]
- Reproductive Toxicity: Suspected (Class 2).[2][3][4]

Handling Protocol:

- Containment: Always handle within a certified chemical fume hood.[3] The compound is a potent alkylating agent.
- PPE: Double nitrile gloves are recommended.[3] Chloroacetamides can penetrate standard latex.[3]
- Deactivation: Spills should be treated with dilute ammonia or 1M NaOH to hydrolyze the chloroacetamide bond before disposal.

References

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